

# Proper Disposal of Amiprofos-methyl: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Amiprofos-methyl

Cat. No.: B167003

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Ensuring the safe and compliant disposal of **Amiprofos-methyl** is critical for protecting personnel and the environment. This guide provides essential safety and logistical information, including step-by-step disposal procedures tailored for research, scientific, and drug development professionals. Adherence to these protocols is vital for maintaining a safe laboratory environment and complying with regulatory standards.

**Amiprofos-methyl** is an organophosphate herbicide that is moderately toxic to mammals and highly toxic to aquatic life.[1] Improper disposal can lead to environmental contamination and potential harm to wildlife.[2][3] Therefore, a structured and informed approach to its disposal is mandatory.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **Amiprofos-methyl**. [4][5][6][7]

Personal Protective Equipment (PPE):

- **Gloves:** Wear chemical-resistant gloves.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A lab coat or other protective clothing is required to prevent skin contact.[6]

- Respiratory Protection: If there is a risk of dust formation or aerosol generation, use a NIOSH-approved respirator.[6]

#### Emergency First Aid:

- If Swallowed: Rinse mouth and immediately call a poison center or doctor.[5][7]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[6][8]
- In Case of Skin Contact: Wash the affected area thoroughly with soap and water.[6][8]
- If Inhaled: Move the person to fresh air and seek medical attention if symptoms occur.[7][8]

## Step-by-Step Disposal Procedures

The disposal of **Amiprofos-methyl** is governed by federal regulations such as the Federal Insecticide, Fungicide, and Rodenticide Act (FIFRA) and the Resource Conservation and Recovery Act (RCRA).[2][9][10] State and local laws may also impose stricter requirements.[2][11]

#### 1. For Small Quantities (Unused Product):

- Do Not Dispose Down the Drain: Never dispose of **Amiprofos-methyl** or its solutions down the sink or in any sewer system.[5][7] This can lead to contamination of groundwater and water treatment systems.
- Original Container: Keep the waste **Amiprofos-methyl** in its original, tightly closed container.[6][11]
- Labeling: Clearly label the container as "Hazardous Waste" and include the chemical name "**Amiprofos-methyl**."
- Segregation: Store the waste container in a designated, well-ventilated, and secure area away from incompatible materials, such as strong oxidizing agents.[5][6]
- Professional Disposal: Arrange for pickup by a licensed hazardous waste disposal company. Your institution's Environmental Health and Safety (EHS) department can provide guidance on scheduling a pickup.

## 2. For Empty Containers:

- Triple Rinsing: Thoroughly rinse the empty container three times with a suitable solvent (e.g., water or as recommended by your institution's EHS).[7]
- Rinsate Disposal: The rinsate should be collected and treated as hazardous waste. Do not pour it down the drain.[11]
- Container Puncturing: After triple rinsing, puncture the container to prevent reuse.[7]
- Disposal: The punctured and rinsed container can then be disposed of in a sanitary landfill or as directed by local regulations.[7]

## 3. For Spills:

- Evacuate and Ventilate: Ensure the area is well-ventilated and evacuate non-essential personnel.[6][7]
- Containment: Prevent further spread of the spill.
- Cleanup:
  - For solid spills, carefully sweep up the material to avoid dust formation and place it in a sealed container for disposal.[6][8]
  - Wash the spill area with large amounts of water.[8]
- Disposal of Cleanup Materials: All materials used for cleanup (e.g., absorbent pads, contaminated PPE) must be disposed of as hazardous waste.

## 4. State and Local Programs:

Many states have "Clean Sweep" programs or similar initiatives for the collection and disposal of unwanted pesticides.[9][10] Contact your state's environmental agency or local household hazardous waste facility to inquire about these programs.[11][12]

# Quantitative Data

The following table summarizes key quantitative data for **Amiprofos-methyl** relevant to its safe handling and disposal.

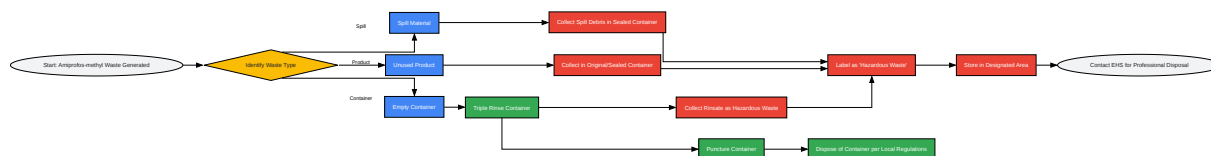
Parameter	Value	Reference
Oral LD50 (Rat)	309 mg/kg	[5]
Dermal LD50 (Rat)	>5000 mg/kg	[5]
Molecular Weight	304.30 g/mol	[6]

## Experimental Protocols

While specific experimental protocols for the chemical degradation of **Amiprofos-methyl** for disposal purposes are not readily available in the provided search results, a general approach for the disposal of organophosphate pesticides often involves controlled incineration by a licensed facility. The material can be sent to a chemical destruction plant or undergo controlled incineration with flue gas scrubbing.[7] It is crucial to avoid contaminating water, foodstuffs, or feed during storage and disposal.[7]

## Amiprofos-methyl Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Amiprofos-methyl** in a laboratory setting.



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## References

- 1. Amiprofos-methyl (Ref: NTN 5006) [sitem.herts.ac.uk]
- 2. onlinepestcontrolcourses.com [onlinepestcontrolcourses.com]
- 3. sdsviewer.fmc.com [sdsviewer.fmc.com]
- 4. AMIPROFOS METHYL - Safety Data Sheet [chemicalbook.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. phytotechlab.com [phytotechlab.com]
- 7. targetmol.com [targetmol.com]
- 8. direct.hpc-j.co.jp [direct.hpc-j.co.jp]
- 9. epa.gov [epa.gov]

- 10. The Law on Pesticide Wastes – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 11. Disposal of Pesticides [npic.orst.edu]
- 12. | Pacific Northwest Pest Management Handbooks [pnwhandbooks.org]
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